Technical Guide: 4-(4-Chlorophenyl)-4-oxo-3-phenylbutanoic Acid[1]

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*4-(4-Chlorophenyl)-4-oxo-3-phenylbutanoic acid*
CAS No.:	*101272-92-8*
Cat. No.:	*B3198385*

Get Quote

Executive Summary

4-(4-Chlorophenyl)-4-oxo-3-phenylbutanoic acid (CAS: 101272-92-8) is a specialized diarylalkanoic acid derivative serving as a critical intermediate in the synthesis of bioactive scaffolds, particularly for Matrix Metalloproteinase (MMP) inhibitors and GABA receptor modulators. Characterized by a butyric acid backbone substituted with a phenyl group at the

-position (C3) and a

-chlorobenzoyl moiety at the

-position (C4), this molecule presents unique steric and electronic properties that distinguish it from simpler analogs like Fenbufen or Baclofen precursors.

This guide provides a comprehensive analysis of its chemical structure, a validated synthetic protocol based on Friedel-Crafts chemistry, and an overview of its utility in medicinal chemistry.

Chemical Identity & Structural Analysis

© 2026 BenchChem. All rights reserved.

Nomenclature and Identification

- IUPAC Name: **4-(4-Chlorophenyl)-4-oxo-3-phenylbutanoic acid**
- CAS Number: 101272-92-8[1]
- Molecular Formula:
- Molecular Weight: 288.73 g/mol [2]
- SMILES:OC(=O)CC(C1=CC=CC=C1)C(=O)C2=CC=C(Cl)C=C2

Structural Features

The molecule features three distinct functional domains:

- Carboxylic Acid Terminus (C1): Provides solubility in alkaline media and serves as a handle for esterification or amidation.
- Chiral Center (C3): The carbon bearing the phenyl ring is chiral, creating enantiomeric pairs. The steric bulk of the phenyl group at this position influences the regioselectivity of metabolic attacks and receptor binding.
- Diaryl Ketone Linkage (C4): The

  -chlorobenzoyl group adds lipophilicity and electron-withdrawing character, enhancing metabolic stability against ring oxidation.

Physicochemical Properties (Predicted)

© 2026 BenchChem. All rights reserved.

Property	Value	Context
LogP	3.6 – 4.1	High lipophilicity due to diaryl substitution.
pKa (Acid)	4.4 – 4.6	Typical for aliphatic carboxylic acids; ionized at physiological pH.
H-Bond Donors	1	Carboxylic acid hydroxyl.
H-Bond Acceptors	3	Ketone oxygen, Carboxyl oxygens.
Rotatable Bonds	5	Allows significant conformational flexibility.

Synthetic Methodology

The most authoritative and scalable route to **4-(4-chlorophenyl)-4-oxo-3-phenylbutanoic acid** is the Friedel-Crafts Succinoylation of chlorobenzene using phenylsuccinic anhydride. This method is preferred over Grignard additions due to higher atom economy and fewer side reactions.

Reaction Logic

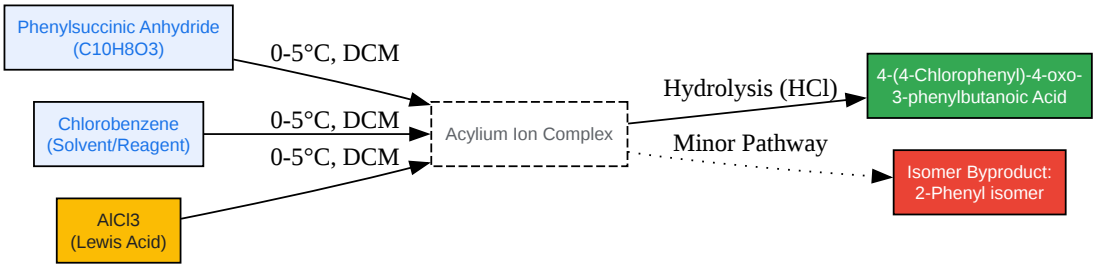
The reaction involves the electrophilic attack of the acylium ion (generated from phenylsuccinic anhydride and a Lewis acid) onto the electron-rich aromatic ring of chlorobenzene.

- Regioselectivity: The anhydride can open in two directions. Attack at the carbonyl adjacent to the phenyl group yields the target 3-phenyl isomer. Attack at the distal carbonyl yields the 2-phenyl isomer. Steric hindrance usually favors the formation of the 3-phenyl isomer (the "

  -aroyl" product) or a mixture that requires separation.

Synthesis Scheme (DOT Diagram)

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Synthetic pathway via Friedel-Crafts acylation.[3][4] The reaction produces the target keto-acid through ring opening of phenylsuccinic anhydride.

Detailed Experimental Protocol

Note: This protocol is adapted from standard procedures for aroyl-propionic acids [1, 2].

Reagents:

- Phenylsuccinic anhydride (1.0 eq, 17.6 g)
- Chlorobenzene (Excess, acts as solvent/reactant or 1.2 eq in DCM)
- Aluminum Chloride (

  , anhydrous, 2.2 eq)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)

Step-by-Step Procedure:

- Setup: Flame-dry a 500 mL three-necked round-bottom flask equipped with a magnetic stir bar, reflux condenser, and pressure-equalizing addition funnel. Maintain an inert atmosphere

© 2026 BenchChem. All rights reserved.

(

or Ar).

- Lewis Acid Suspension: Charge the flask with anhydrous

  (29.3 g, 220 mmol) and dry DCM (100 mL). Cool to 0°C in an ice bath.

- Anhydride Addition: Dissolve phenylsuccinic anhydride (17.6 g, 100 mmol) in DCM (50 mL) and chlorobenzene (13.5 g, 120 mmol). Add this mixture dropwise to the

  suspension over 30 minutes. Caution: Exothermic reaction.

- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. If conversion is incomplete (monitor by TLC/HPLC), heat to reflux (40°C) for 2 hours.

- Quenching: Pour the reaction mixture slowly into a stirred mixture of ice (200 g) and concentrated HCl (20 mL) to decompose the aluminum complex.

- Isolation: Separate the organic layer. Extract the aqueous layer with DCM (

  mL). Combine organic phases, wash with brine, and dry over anhydrous

  .

- Purification: Evaporate the solvent. The crude residue is often a mixture of isomers. Recrystallize from ethanol/water or toluene to isolate the target acid. Alternatively, dissolve in 10%

  (extracts the acid), wash with ether (removes neutral impurities), and re-acidify the aqueous layer to precipitate the pure acid.

Applications in Drug Development

MMP Inhibitor Scaffold

The 4-aryl-4-oxo-3-arylbutanoic acid skeleton mimics the transition state of peptide hydrolysis. The carboxylic acid group binds to the catalytic Zinc ion in Matrix Metalloproteinases (MMPs), while the two aryl groups (chlorophenyl and phenyl) fit into the hydrophobic

© 2026 BenchChem. All rights reserved.

and

pockets of the enzyme. This structure is relevant for designing inhibitors for:

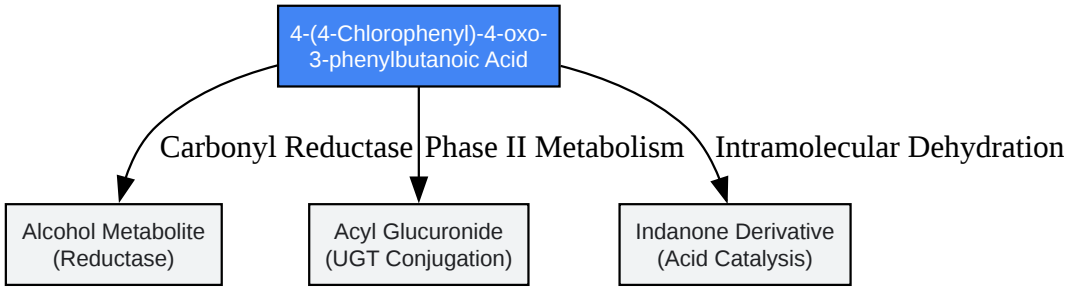
- MMP-2 and MMP-9: Implicated in cancer metastasis and angiogenesis.
- MMP-13: A target for osteoarthritis therapies.

Precursor to Bioactive Analogs

This keto-acid is a versatile "divergent intermediate." It can be transformed into several other pharmacophores:

Transformation	Product Class	Biological Relevance
Clemmensen Reduction	4-(4-chlorophenyl)-3-phenylbutanoic acid	GABA-B agonist analogs; Lignan synthesis.
Reductive Amination	4-amino-4-(4-chlorophenyl)-3-phenylbutanoic acid	Novel -amino acids (GABA analogs).
Cyclization	Indanone derivatives	Rigid tricyclic scaffolds for kinase inhibition.

Metabolic Pathway Diagram



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Figure 2: Potential metabolic and chemical transformation pathways.

Safety and Handling

- Hazards: The compound is an organic acid and may cause skin/eye irritation (H315, H319). The precursor, phenylsuccinic anhydride, is a sensitizer.
- Storage: Store in a cool, dry place. Keep container tightly closed to prevent hydrolysis of the anhydride precursor or moisture absorption by the acid.
- Disposal: Dispose of as halogenated organic waste.

References

- Desai, R. D., & Wali, M. A. (1937).[3] Studies in the Friedel-Crafts Reaction.[3][4] Part III. The Condensation of Succinic Anhydride with the Methyl Ethers of the Phenol and the Cresols.[3] Proceedings of the Indian Academy of Sciences - Section A. Link
- Organic Syntheses. (1943).

  -Phenylbutyric Acid. Org.[5][6][7][8] Synth. Coll. Vol. 2, p. 81. (Provides the foundational protocol for succinoylation and reduction). Link
- PubChem. (n.d.). **4-(4-chlorophenyl)-4-oxo-3-phenylbutanoic acid** (Compound).[1] National Library of Medicine. Link
- Ali, A., Desai, R. D., Hunter, R. F., & Muhammad, S. M. M. (1937).[9] The Friedel–Crafts condensation of substituted glutaric anhydrides with benzene...[9] Journal of the Chemical Society.[9] Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 1417460-51-5|4-(5-Chloro-2-methylphenyl)-4-oxobutanoic acid|BLD Pharm [bldpharm.com]
- 2. 2-(3-Chlorophenyl)-4-oxo-4-phenylbutanoic acid | SCBT - Santa Cruz Biotechnology [scbt.com]
- 3. ias.ac.in [ias.ac.in]
- 4. d-nb.info [d-nb.info]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. CAS 104-88-1: 4-Chlorobenzaldehyde | CymitQuimica [cymitquimica.com]
- 7. US7119234B2 - Process for the preparation of 1-(4-chlorophenyl)-4,4-dimethylpent-1-ene-3-one - Google Patents [patents.google.com]
- 8. chembk.com [chembk.com]
- 9. 213. The Friedel–Crafts condensation of substituted glutaric anhydrides with benzene and the formation of isomeric benzoylphenylpropionic acids in the reaction between phenylsuccinic anhydride and benzene - Journal of the Chemical Society (Resumed) (RSC Publishing) [pubs.rsc.org]

- To cite this document: BenchChem. [Technical Guide: 4-(4-Chlorophenyl)-4-oxo-3-phenylbutanoic Acid[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3198385/docs#technical-guide-4-4-chlorophenyl-4-oxo-3-phenylbutanoic-acid-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.